

# alpha-pinene oxide CAS number and molecular weight

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## Compound of Interest

Compound Name: *alpha-Pinene oxide*

Cat. No.: B154639

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## An In-depth Technical Guide to $\alpha$ -Pinene Oxide

For Researchers, Scientists, and Drug Development Professionals

### Core Chemical and Physical Properties

**Alpha-pinene oxide** is a bicyclic monoterpene epoxide derived from the oxidation of alpha-pinene. It is a colorless liquid with a characteristic pine-like aroma and serves as a versatile intermediate in the synthesis of various fine chemicals, pharmaceuticals, and fragrances.<sup>[1][2]</sup>

Property	Value	Reference
CAS Number	1686-14-2	<sup>[1][3][4]</sup>
Molecular Weight	152.23 g/mol	<sup>[3]</sup>
Molecular Formula	C <sub>10</sub> H <sub>16</sub> O	<sup>[1][3]</sup>
Density	0.964 g/mL at 25 °C (lit.)	<sup>[3]</sup>
Boiling Point	102-103 °C/50 mmHg (lit.)	<sup>[1][3]</sup>
Refractive Index	n <sub>20</sub> /D 1.469 (lit.)	<sup>[3]</sup>
Purity	≥ 96% (GC)	<sup>[1]</sup>

## Synthesis and Experimental Protocols

The primary route to  $\alpha$ -pinene oxide is through the epoxidation of  $\alpha$ -pinene. Various methods have been developed to achieve this transformation with high selectivity and yield.

### Catalytic Epoxidation with Hydrogen Peroxide

A highly selective and efficient method for the synthesis of  $\alpha$ -pinene oxide involves a tungsten-based catalyst with hydrogen peroxide as the oxidant. This reaction can be performed under solvent-free conditions or in the presence of various organic solvents.

Experimental Protocol:

- Materials:
  - Alpha-pinene
  - Hydrogen peroxide (30% w/w aqueous solution)
  - Sodium tungstate dihydrate ( $\text{Na}_2\text{WO}_4 \cdot 2\text{H}_2\text{O}$ )
  - Optional solvents: 1,2-dichloroethane, toluene, p-cymene, acetonitrile
- Procedure (Solvent-Free):
  - Establish a molar ratio of alpha-pinene to hydrogen peroxide to catalyst of 5:1:0.01.
  - In a reaction vessel, combine the alpha-pinene and the sodium tungstate dihydrate catalyst.
  - Slowly add the 30% hydrogen peroxide solution to the mixture while maintaining the reaction temperature at 50°C.
  - The reaction is typically complete within approximately 20 minutes, yielding **alpha-pinene oxide** with high selectivity.[5]
- Procedure (With Solvent):
  - The reaction can be carried out in a solvent for a duration of 120 minutes.

- The conversion of alpha-pinene varies depending on the solvent used.<sup>[5]</sup>

Solvent	$\alpha$ -Pinene Conversion (%) (120 min)	$\alpha$ -Pinene Oxide Yield (%)	Reference
1,2-dichloroethane	58	55	<sup>[6]</sup> <sup>[7]</sup>
Toluene	40	38	<sup>[6]</sup> <sup>[7]</sup>
p-Cymene	24	-	<sup>[6]</sup> <sup>[7]</sup>
Acetonitrile	12	0 (due to hydrolysis)	<sup>[6]</sup> <sup>[7]</sup>

## Biotransformation of $\alpha$ -Pinene

Microbial transformation presents an alternative, environmentally friendly route to produce  $\alpha$ -pinene derivatives. Recombinant *Escherichia coli* strains have been engineered to oxyfunctionalize  $\alpha$ -pinene to produce  $\alpha$ -pinene oxide, verbenol, and myrtenol.

Experimental Protocol (Whole-Cell Biotransformation):

- Microorganism: Recombinant *Escherichia coli* BL21 (DE3) overexpressing a P450BM-3 variant.
- Culture Conditions: An aqueous-organic two-phase system is employed to overcome the low water solubility and toxicity of  $\alpha$ -pinene. Diisononyl phthalate is used as the organic carrier solvent.
- Procedure:
  - Cultivate the recombinant *E. coli* strain to the desired cell density.
  - Establish a two-phase system with an aqueous to organic phase ratio of 3:2. The organic phase contains 30% (v/v) of  $\alpha$ -pinene in diisononyl phthalate.
  - The biotransformation is carried out for over 4 hours, with product formation monitored by gas chromatography.

- This process can yield over 1 g/L of total oxygenated products in the aqueous phase.[8]

## Biological Activity and Relevance in Drug Development

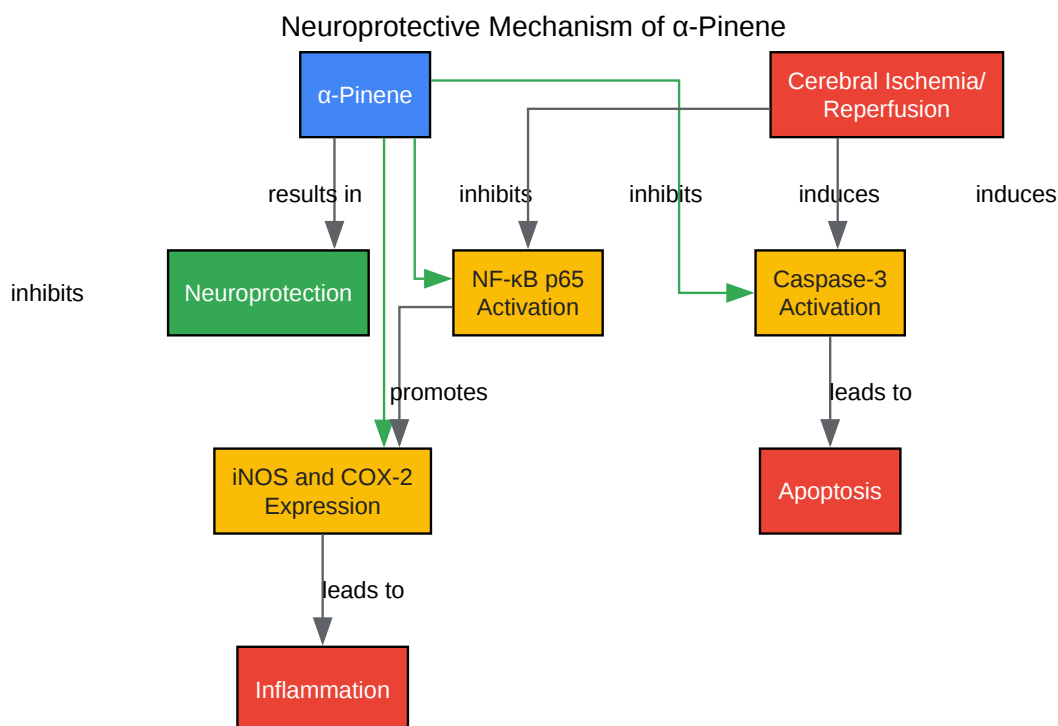
While  $\alpha$ -pinene oxide itself is a key synthetic intermediate, its precursor,  $\alpha$ -pinene, exhibits a wide range of pharmacological activities and is metabolized in vivo to  $\alpha$ -pinene oxide.[9]

Therefore, the biological effects of  $\alpha$ -pinene are of significant interest to researchers in drug development.

### Anti-inflammatory and Neuroprotective Effects

Alpha-pinene has demonstrated potent anti-inflammatory and neuroprotective properties. It has been shown to protect against cerebral ischemic damage by modulating inflammatory and apoptotic pathways.[10]

Signaling Pathway:  $\alpha$ -Pinene in Neuroprotection



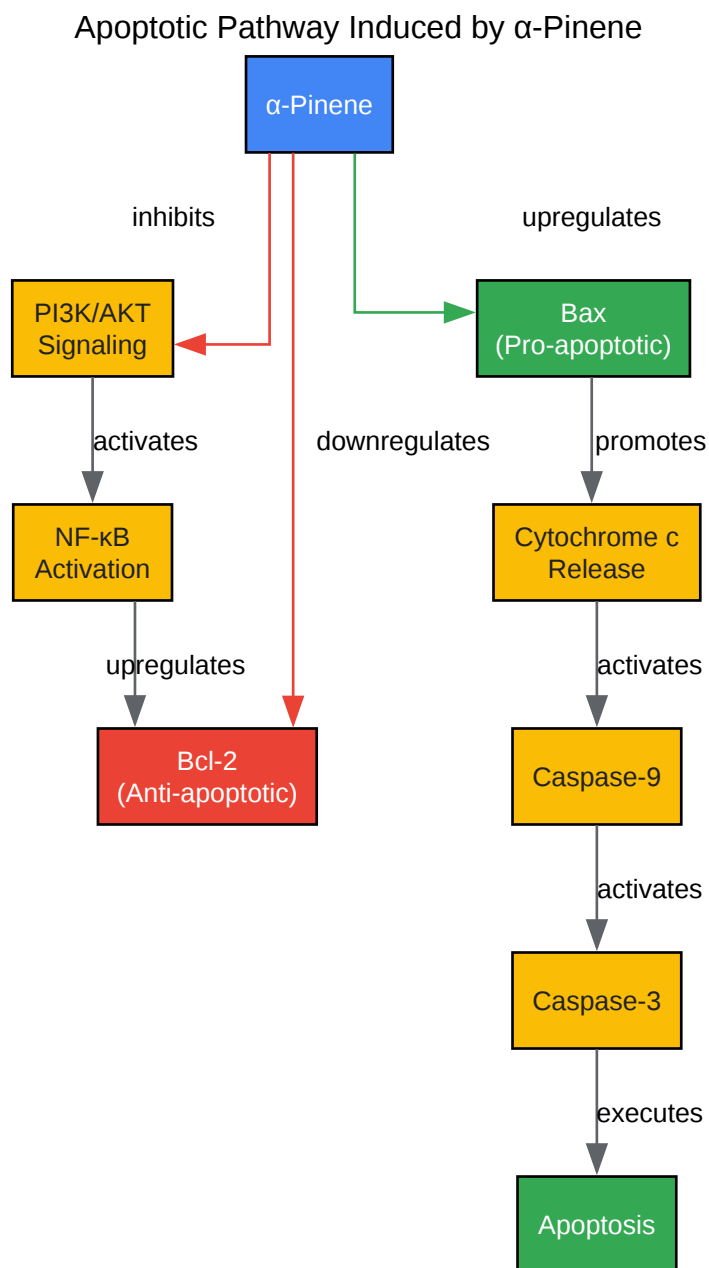
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Caption: Neuroprotective pathway of  $\alpha$ -pinene.

## Anticancer Activity

Alpha-pinene has been shown to induce apoptosis in various cancer cell lines, including human breast cancer and ovarian cancer cells, through the modulation of key signaling pathways.<sup>[11]</sup>  
<sup>[12]</sup>

Signaling Pathway:  $\alpha$ -Pinene Induced Apoptosis in Breast Cancer Cells



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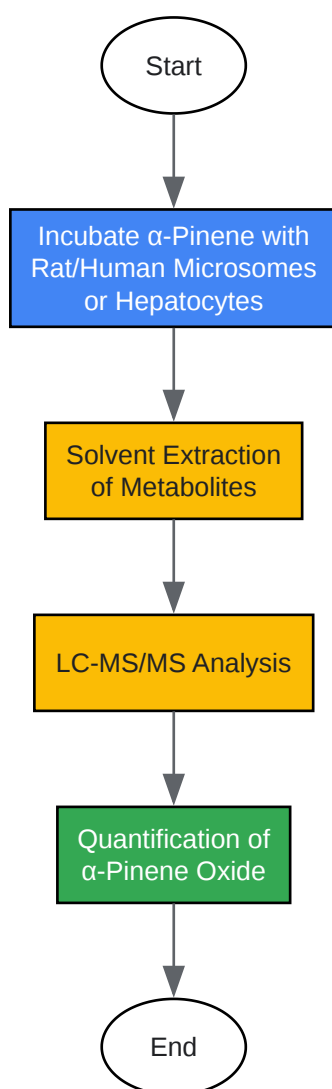
Caption:  $\alpha$ -Pinene's pro-apoptotic signaling cascade.

## Genotoxicity and Metabolism

Studies have shown that while  $\alpha$ -pinene itself is not mutagenic, its metabolite,  $\alpha$ -pinene oxide, is mutagenic in bacterial mutation assays.[9][13] This highlights the importance of understanding the metabolic fate of  $\alpha$ -pinene and its derivatives in toxicological assessments. The formation of  $\alpha$ -pinene oxide from  $\alpha$ -pinene has been observed in both rat and human microsomes and hepatocytes.[9][13]

#### Experimental Workflow: In Vitro Metabolism of $\alpha$ -Pinene

Workflow for  $\alpha$ -Pinene Metabolism Study



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Caption: In vitro metabolism experimental workflow.

## Conclusion

**Alpha-pinene oxide** is a valuable chemical intermediate with straightforward synthetic routes from the abundant natural precursor,  $\alpha$ -pinene. The significant biological activities of  $\alpha$ -pinene, which is metabolically converted to  $\alpha$ -pinene oxide, underscore the potential of this scaffold in drug discovery and development. Further research into the specific pharmacological effects of  $\alpha$ -pinene oxide and its derivatives is warranted to fully explore its therapeutic potential. The provided protocols and pathway diagrams offer a foundational resource for researchers in this exciting field.

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